

Safety precautions and handling guidelines for Methylaminoacetonitrile.

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Compound of Interest

Compound Name: Methylaminoacetonitrile

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Technical Guide to the Safe Handling of Methylaminoacetonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety precautions and handling guidelines for **Methylaminoacetonitrile** (MAAN). Adherence to these protocols is critical to ensure the safety of laboratory personnel and the integrity of research. MAAN and its salts are versatile reagents in organic synthesis but present significant health and safety risks that must be managed with appropriate procedures and engineering controls.

Hazard Identification and Classification

Methylaminoacetonitrile is classified as a hazardous substance. The primary hazards are associated with its toxicity, flammability, and potential for irritation. It is harmful if swallowed, inhaled, or in contact with skin.^{[1][2][3][4]} It causes skin irritation and serious eye irritation.^{[1][2][3][4]} As a member of the aminonitrile family, there is a potential for the release of hydrogen cyanide (HCN), a highly toxic gas, particularly under acidic conditions or upon combustion.^{[5][6]}

GHS Hazard Statements:

- H226: Flammable liquid and vapour.^{[3][7][8]}

- H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.[1][4]
- H315: Causes skin irritation.[1][4][8]
- H319: Causes serious eye irritation.[1][4][8]
- H335: May cause respiratory irritation.[9]

Toxicological and Physical Properties

Understanding the toxicological and physical properties of **Methylaminoacetonitrile** is fundamental to a thorough risk assessment. The available data for **Methylaminoacetonitrile** and its common salt forms are summarized below.

Property	Methylaminoacetonitrile	Methylaminoacetonitrile Sulfate	Methylaminoacetonitrile Hydrochloride
CAS Number	5616-32-0 [2] [8] [10]	33986-15-1 [11]	25808-30-4
Molecular Formula	C ₃ H ₆ N ₂ [2] [8]	C ₆ H ₁₂ N ₄ · H ₂ SO ₄ [11]	C ₃ H ₆ N ₂ · HCl
Molecular Weight	70.10 g/mol [2] [8]	238.26 g/mol [1] [11]	106.55 g/mol [9]
Appearance	Flammable Liquid [2] [3] [7]	White to Orange to Green powder to crystal [12]	Solid [13]
Acute Toxicity (Oral)	Harmful if swallowed. [2] [8] Assessment: Moderately toxic after single ingestion. [1]	Assessment: Moderately toxic after single ingestion. [1]	No data available.
Acute Toxicity (Dermal)	Harmful in contact with skin. [2] Assessment: Moderately toxic after single contact. [1]	Assessment: Moderately toxic after single contact. [1]	No data available.
Acute Toxicity (Inhalation)	Harmful if inhaled. [2] Assessment: Moderately toxic after short term inhalation. [1]	Assessment: Moderately toxic after short term inhalation. [1]	May cause respiratory irritation. [9]
LD50 (Mouse, ipr)	No data available.	1,000 mg/kg [1] [11]	No data available.
Solubility	No data available.	Soluble in water. [1] [12]	No data available.

Experimental Protocols: Safe Laboratory Handling

The following protocols outline the necessary steps for safely handling **Methylaminoacetonitrile** in a laboratory setting. These should be incorporated into all Standard Operating Procedures (SOPs) involving this chemical.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All work with **Methylaminoacetonitrile** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[1][3][14] The fume hood should have adequate airflow and be regularly inspected.
- Eye and Face Protection: Chemical safety goggles are mandatory.[3] A full-face shield is required when there is a risk of splashing.[3][15]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn at all times.[1][3][14] Gloves should be inspected before use and disposed of properly after handling.
- Skin and Body Protection: A laboratory coat is required.[1][14] For larger quantities or procedures with a high risk of splashing, an impervious protective suit and boots should be considered.[3]
- Respiratory Protection: If engineering controls are insufficient, or during emergency situations, a NIOSH-approved respirator with appropriate cartridges or a self-contained breathing apparatus (SCBA) must be used.[3]
- Safety Equipment: A safety shower and eyewash station must be readily accessible in the immediate work area.[1][3]

Chemical Storage and Handling

- Storage: Store **Methylaminoacetonitrile** in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[1][2][12] Some sources recommend refrigerated storage.[16] It should be stored under an inert gas and protected from moisture.[1][16]
- Incompatible Materials: Keep away from strong oxidizing agents and strong acids.[1][14]
- Handling: Avoid contact with skin, eyes, and clothing.[1][3] Do not eat, drink, or smoke in areas where the chemical is handled.[1][2] Use non-sparking tools and explosion-proof equipment.[2][3] Ground and bond containers and receiving equipment to prevent static discharge.[2] Wash hands and face thoroughly after handling.[1][2]

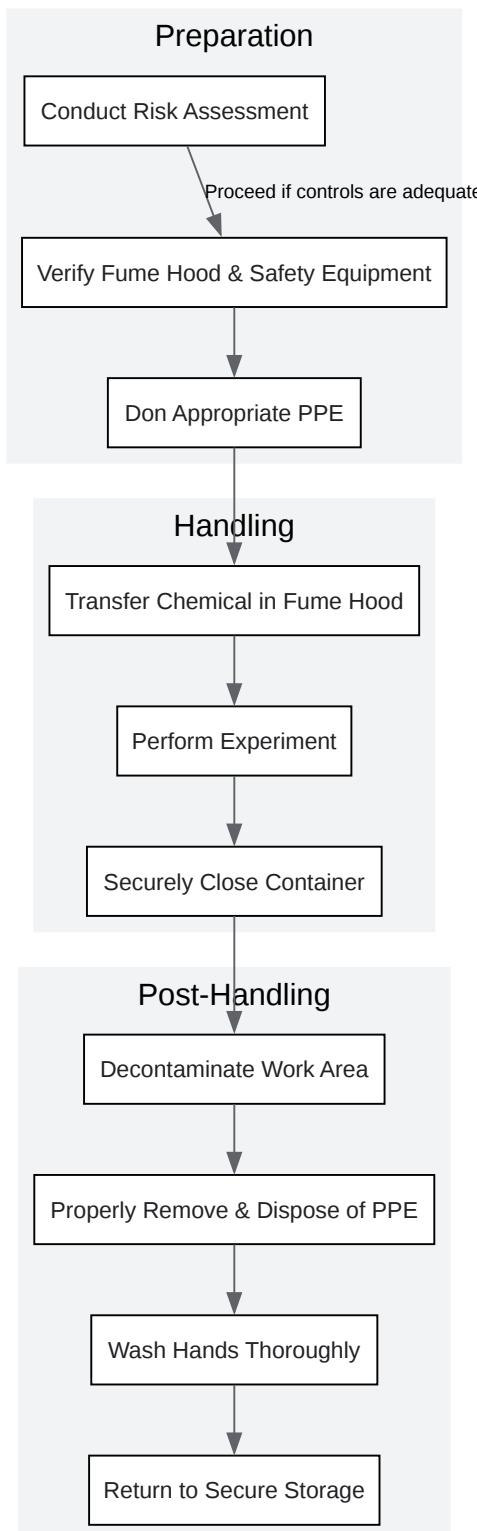
Spill and Waste Disposal

- Spill Cleanup: In the event of a spill, evacuate the area and ensure adequate ventilation.[1] [2] Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as vermiculite or dry sand.[2][14] Collect the absorbed material into a sealed, airtight container for disposal.[2][11] Do not allow the chemical to enter drains.[1][11]
- Waste Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations.[3][11] This may require a licensed professional waste disposal service.

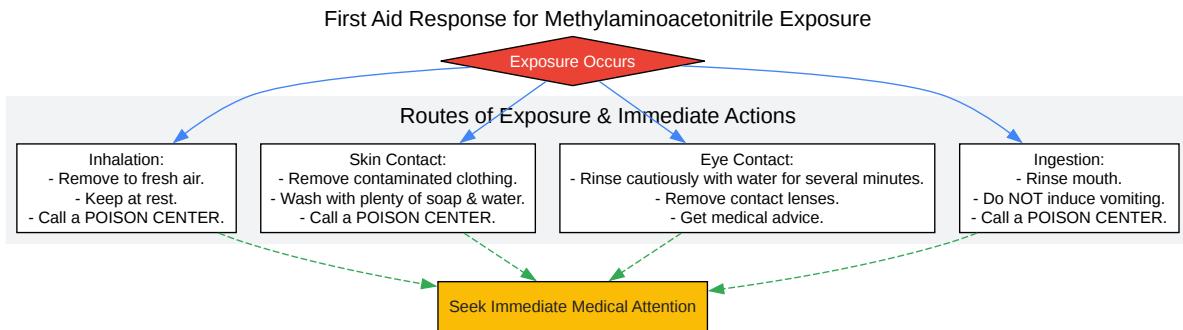
Visualized Workflows and Emergency Procedures

The following diagrams illustrate the logical flow for safe handling and emergency response.

Safe Handling Workflow for Methylaminoacetonitrile

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Caption: Workflow for the safe handling of **Methylaminoacetonitrile**.



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Caption: First aid procedures for exposure to **Methylaminoacetonitrile**.

Emergency Measures

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide.[11]
- Specific Hazards: The substance is a flammable liquid.[3][7] Vapors may travel to a source of ignition and flash back. Containers may explode when heated.[11] Upon combustion, it may decompose to produce toxic fumes, including carbon oxides, nitrogen oxides, and sulfur oxides (for the sulfate salt).[1][11]
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[1][11]

First Aid Measures

Speed is critical in responding to exposure.[5] Rescuers should wear appropriate PPE to avoid secondary contamination.[5][6]

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[2][3] If the person is not breathing, give artificial respiration. Seek immediate medical attention.[14]
- Skin Contact: Immediately take off all contaminated clothing.[1] Wash the affected area with plenty of soap and water.[2] If skin irritation occurs, get medical advice.[1]
- Eye Contact: Rinse cautiously with water for at least 15 minutes.[2][3][14] Remove contact lenses if present and easy to do.[2][3] Continue rinsing. If eye irritation persists, seek medical attention.[1][2]
- Ingestion: Do NOT induce vomiting.[14] Rinse mouth with water.[2][3] Never give anything by mouth to an unconscious person.[14] Seek immediate medical attention.[1][3] If possible, administer a slurry of activated charcoal.[6][14]

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